

# 2,2',4'-Trichloroacetophenone (CAS 4252-78-2): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 2,2',4'-Trichloroacetophenone

Cat. No.: B044736

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core properties, synthesis, and safety information for **2,2',4'-Trichloroacetophenone** (CAS No. 4252-78-2). The information is compiled and presented to support research, development, and drug discovery activities.

## Chemical and Physical Properties

**2,2',4'-Trichloroacetophenone** is a halogenated organic compound classified as a ketone.<sup>[1]</sup> It presents as an off-white or yellow crystalline solid.<sup>[2][3]</sup> This compound serves as a crucial intermediate in the synthesis of various pharmaceuticals and agrochemicals.<sup>[4][5]</sup>

## Table 1: Physical and Chemical Properties of 2,2',4'-Trichloroacetophenone

Property	Value	Source(s)
CAS Number	4252-78-2	<a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>5</sub> Cl <sub>3</sub> O	<a href="#">[3]</a>
Molecular Weight	223.48 g/mol	<a href="#">[3]</a> <a href="#">[6]</a>
Appearance	Off-white or yellow crystalline powder/solid	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Melting Point	47-57 °C	<a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Boiling Point	130-135 °C at 4 mmHg	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[10]</a>
Density	1.312 g/cm <sup>3</sup>	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[10]</a>
Solubility	Insoluble in water; Soluble in organic solvents.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Flash Point	>110 °C (>230 °F)	<a href="#">[3]</a> <a href="#">[4]</a>
Refractive Index	1.5510 - 1.565 (estimate)	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[8]</a>
Vapor Pressure	0.00186 mmHg at 25°C	<a href="#">[4]</a>

## Spectroscopic Data

Spectroscopic data is critical for the identification and characterization of **2,2',4'-Trichloroacetophenone**.

### Table 2: Spectroscopic Data for 2,2',4'-Trichloroacetophenone

Spectrum Type	Key Peaks/Signals	Source(s)
<sup>1</sup> H NMR	Data available, confirms structure.	[2][9]
IR (KBr Pellet)	Characteristic C=O stretching vibration between 1685–1690 $\text{cm}^{-1}$	[2][5]
Mass Spectrometry	m/z top peak: 173; 2nd highest: 175; 3rd highest: 145. $[\text{M}+\text{H}]^+$ : 222.9	[2][5][11]

## Experimental Protocols

### Synthesis of 2,2',4'-Trichloroacetophenone via Friedel-Crafts Acylation

A common method for the synthesis of **2,2',4'-Trichloroacetophenone** is the Friedel-Crafts acylation of 1,3-dichlorobenzene.[3][12][13]

#### Materials:

- 1,3-dichlorobenzene
- Chloroacetyl chloride
- Anhydrous aluminum trichloride
- Methylene chloride (solvent)
- Ice water
- Dilute hydrochloric acid
- Anhydrous sodium sulfate
- Petroleum ether

**Procedure:**

- To a three-necked flask equipped with a stirrer, add 1,3-dichlorobenzene and methylene chloride at room temperature.[3]
- While stirring, add anhydrous aluminum trichloride in batches.[3]
- Heat the reaction mixture to reflux and maintain for 3 hours.[3]
- After the reaction is complete, carefully pour the mixture into ice water to quench the reaction.[3]
- Separate the organic and aqueous phases.[3]
- Wash the organic phase, dry it with anhydrous sodium sulfate, and filter.[3]
- Concentrate the filtrate by rotary evaporation.[3]
- Add petroleum ether to the residue and cool to promote crystallization.[3]
- Collect the crystallized product by filtration, wash with a small amount of cold petroleum ether, and dry under vacuum.[3]

A patent for this process describes a similar method involving the reaction of m-dichlorobenzene and chloroacetyl chloride with aluminum chloride, followed by hydrolysis with dilute hydrochloric acid, extraction, and purification.[13]

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Caption: General workflow for the synthesis of **2,2',4'-Trichloroacetophenone**.

## Safety and Toxicology

**2,2',4'-Trichloroacetophenone** is a hazardous substance and should be handled with appropriate safety precautions.

### Table 3: GHS Hazard Information

Hazard Statement	Description	Source(s)
H302	Harmful if swallowed.	[9][14]
H312	Harmful in contact with skin.	[9]
H314 / H315 / H318	Causes severe skin burns and eye damage / Causes skin irritation / Causes serious eye damage.	[9]
H317	May cause an allergic skin reaction.	[3]
H332	Harmful if inhaled.	[9]
H335	May cause respiratory irritation.	[3][7]
H410	Very toxic to aquatic life with long lasting effects.	[14]

#### Handling and Storage:

- Handle in a well-ventilated area, preferably a fume hood.[12]
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[1][12]
- Store in a cool, dry, dark place in a tightly sealed container.[3][4][12]
- Incompatible with strong oxidizing agents and strong bases.[1][2][3]

#### First Aid Measures:

- Eyes: Immediately flush with plenty of water for at least 20-30 minutes.[1]

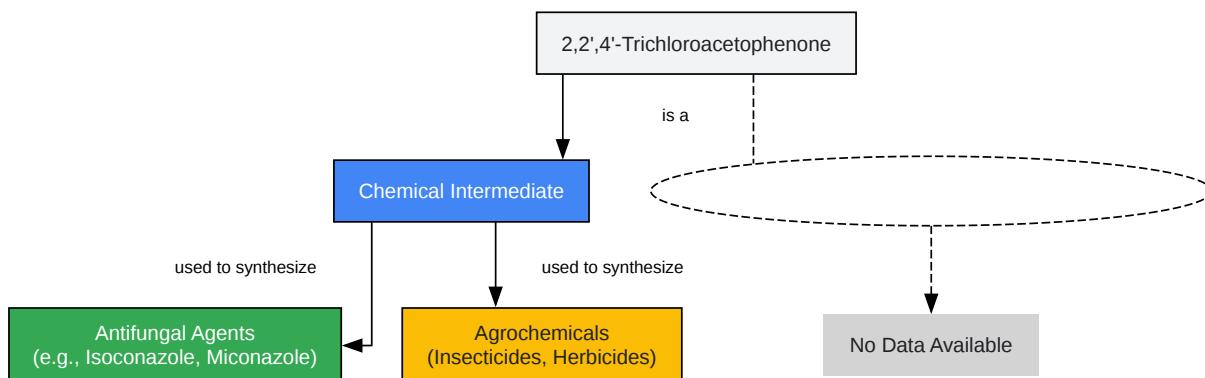
- Skin: Remove contaminated clothing and wash skin thoroughly with soap and water.[14]
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[1][9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[9]

## Applications

The primary application of **2,2',4'-Trichloroacetophenone** is as a chemical intermediate. It is a key precursor in the synthesis of several antifungal agents, including isoconazole, miconazole, and econazole.[3][4][11] It is also used in the production of certain insecticides and herbicides. [5]

## Signaling Pathways

Currently, there is no publicly available information to suggest that **2,2',4'-Trichloroacetophenone** is directly involved in specific biological signaling pathways as an active molecule. Its primary role in the context of drug development is as a building block for the synthesis of active pharmaceutical ingredients. Research has focused on its toxicological profile rather than its mechanism of action on a cellular level.[5]



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Caption: Role of **2,2',4'-Trichloroacetophenone** in synthesis.

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